

NCGC00029283 experimental protocol for cell culture

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Compound of Interest

Compound Name: NCGC00029283

Cat. No.: B10828416

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Application Notes and Protocols for NCGC00029283

For Researchers, Scientists, and Drug Development Professionals

Introduction

NCGC00029283 is a small molecule inhibitor of Werner syndrome helicase (WRN), a key enzyme involved in maintaining genomic integrity. WRN plays crucial roles in DNA replication, repair of double-strand breaks, and telomere maintenance.^{[1][2]} Inhibition of WRN helicase activity presents a potential therapeutic strategy, particularly in cancers with specific DNA repair deficiencies. These application notes provide detailed protocols for cell culture and a cell-based assay to study the effects of **NCGC00029283**.

Quantitative Data

The following tables summarize the inhibitory activity of **NCGC00029283** against various helicases and its effect on cell proliferation.

Table 1: Inhibitory Activity of **NCGC00029283** against RecQ Helicases

Target Helicase	IC50 (μM)
WRN	2.3[3]
BLM	12.5[3]
FANCI	3.4[3]

Table 2: Experimental Conditions for U2-OS Cell Proliferation Assay

Parameter	Value
Cell Line	U2-OS (Human Osteosarcoma)[4][5]
Compound Concentrations	0-100 μM[3][4][5]
Incubation Time	24, 48, 72 hours[3][4][5]
Result	Reduction in U2-OS cell proliferation[3]

Experimental Protocols

U2-OS Cell Culture Protocol

This protocol outlines the standard procedure for maintaining and subculturing the U2-OS human osteosarcoma cell line.[6][7][8]

Materials:

- U2-OS cell line (ATCC HTB-96)
- DMEM (GIBCO # 11960) or McCoy's 5a medium
- Fetal Bovine Serum (FBS)
- L-Glutamine
- Penicillin-Streptomycin solution (GIBCO # 15140-122)
- Trypsin-EDTA solution (GIBCO # 25300)

- Phosphate-Buffered Saline (PBS), Ca²⁺ and Mg²⁺ free
- DMSO
- Tissue culture flasks/dishes
- Centrifuge
- 37°C, 5% CO₂ incubator

Growth Medium:

- DMEM or McCoy's 5a medium supplemented with 10% FBS, 2 mM L-Glutamine, 100 units/mL penicillin, and 100 µg/mL streptomycin.[6]

Thawing Protocol:

- Rapidly thaw the cryovial of U2-OS cells in a 37°C water bath.
- Transfer the cell suspension to a 15 mL conical tube containing 9 mL of pre-warmed growth medium.
- Centrifuge at 1500 rpm for 5 minutes.[8]
- Aspirate the supernatant and resuspend the cell pellet in 10 mL of fresh growth medium.
- Transfer the cell suspension to a 10 cm² tissue culture dish.
- Incubate at 37°C in a humidified atmosphere with 5% CO₂. [6]

Subculturing Protocol:

- Change the growth medium every 2-3 days.
- When cells reach 85-90% confluency, aspirate the growth medium.
- Wash the cell monolayer twice with PBS.
- Add 5 mL of Trypsin-EDTA solution and incubate at 37°C until cells detach.[6]

- Neutralize the trypsin by adding 5 mL of growth medium.
- Collect the cell suspension in a centrifuge tube and spin at 1500 rpm for 5 minutes.[8]
- Aspirate the supernatant and resuspend the cells in fresh growth medium.
- Split the cells at a ratio of 1:3 to 1:6 into new culture vessels.[8]

Freezing Protocol:

- Resuspend the cell pellet in freezing medium (growth medium containing 5% DMSO).
- Aliquot 1 mL of the cell suspension ($2-5 \times 10^6$ cells/mL) into cryovials.
- Place the vials in a controlled-rate freezing container and store at -80°C overnight.
- Transfer the vials to liquid nitrogen for long-term storage.

Cell Proliferation Assay with NCGC00029283

This protocol describes a method to assess the effect of **NCGC00029283** on the proliferation of U2-OS cells.

Materials:

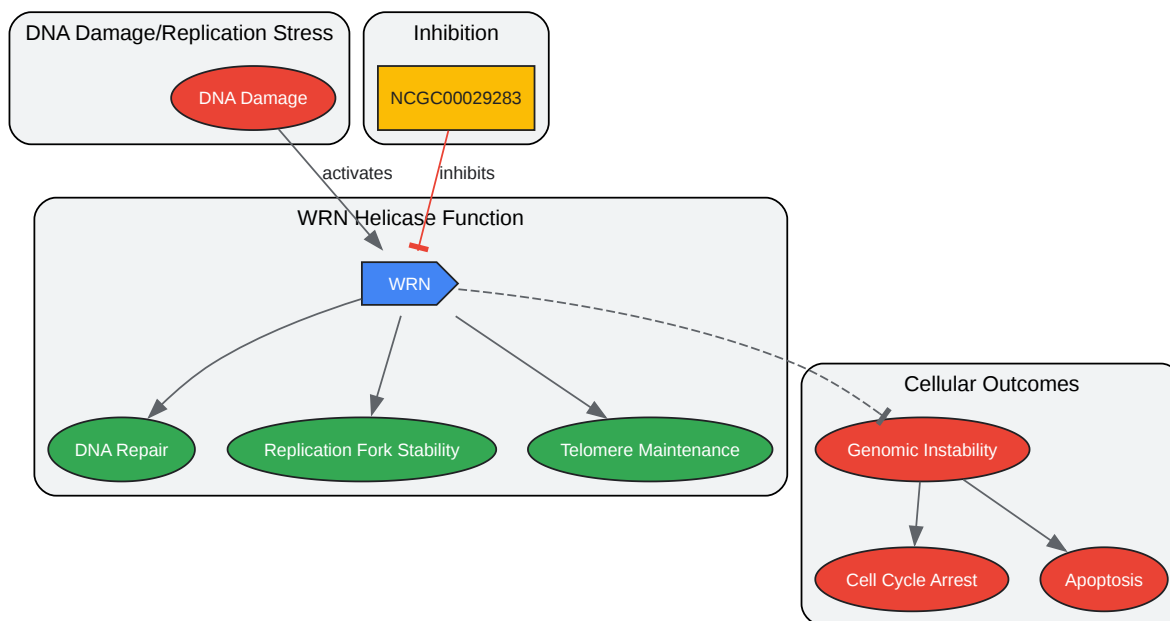
- U2-OS cells
- Growth medium
- **NCGC00029283**
- DMSO
- 96-well plates
- WST-1 cell proliferation reagent (Roche) or similar
- Plate reader

Procedure:

- Prepare a stock solution of **NCGC00029283** in DMSO.
- Harvest U2-OS cells and resuspend them in growth medium to a concentration of 35,000 cells/mL.
- Prepare serial dilutions of **NCGC00029283** in growth medium. A final concentration range of 0-100 μ M is recommended.[3] Include a DMSO-only control.
- Plate 100 μ L of the cell suspension into each well of a 96-well plate.
- Add 100 μ L of the diluted **NCGC00029283** or DMSO control to the respective wells in triplicate.
- Incubate the plates at 37°C and 5% CO₂ for 24, 48, and 72 hours.
- At each time point, add 10 μ L of WST-1 reagent to each well and incubate for 2 hours at 37°C.
- Measure the absorbance at 450 nm using a plate reader.
- Normalize the percent cell proliferation to the DMSO-treated control cells after subtracting the background absorbance.

Visualizations

Experimental Workflow



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References

- 1. Werner syndrome helicase - Wikipedia [en.wikipedia.org]
- 2. WRN protein and Werner syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]

- 6. encodeproject.org [encodeproject.org]
- 7. U-2 OS Cell Line Profile | Culture Collections [culturecollections.org.uk]
- 8. U-2 OS Cell Line - Creative Biogene [creative-biogene.com]
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